

Benzo(b)triphenylen-10-ol molecular formula and weight

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Compound of Interest

Compound Name: *Benzo(b)triphenylen-10-ol*

Cat. No.: *B15474510*

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An In-Depth Technical Guide on **Benzo(b)triphenylen-10-ol**

This technical guide provides essential information regarding the molecular properties of **Benzo(b)triphenylen-10-ol**, a derivative of the polycyclic aromatic hydrocarbon Benzo(b)triphenylene. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Molecular Formula and Molecular Weight

The core molecular structure of **Benzo(b)triphenylen-10-ol** is derived from Benzo(b)triphenylene through the substitution of a hydrogen atom with a hydroxyl (-OH) group at the 10-position. The molecular formula of the parent compound, Benzo(b)triphenylene, is C₂₂H₁₄.^{[1][2]} The addition of a hydroxyl group results in the molecular formula C₂₂H₁₄O.

The molecular weight is calculated based on the atomic weights of the constituent elements:

- Carbon (C): 22 atoms × 12.011 amu/atom = 264.242 amu
- Hydrogen (H): 14 atoms × 1.008 amu/atom = 14.112 amu
- Oxygen (O): 1 atom × 15.999 amu/atom = 15.999 amu

This yields a total molecular weight of 294.353 g/mol .

Quantitative Data Summary

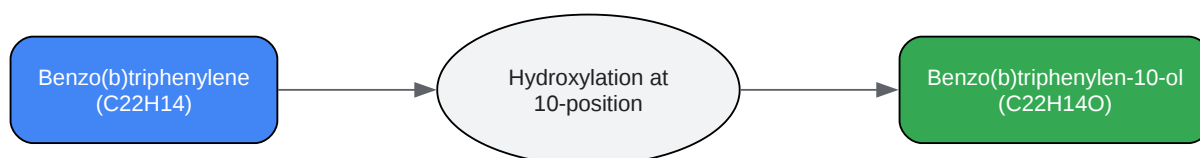
Property	Value
Molecular Formula	C22H14O
Molecular Weight	294.353 g/mol

Experimental Protocols and Signaling Pathways

A comprehensive search of available scientific literature did not yield specific experimental protocols, such as synthesis methods or detailed biological assays, for **Benzo(b)triphenylen-10-ol**. Similarly, no defined signaling pathways involving this specific molecule have been documented in the retrieved resources. The research focus in the broader area appears to be on the parent compound, Benzo(b)triphenylene, and other related derivatives.

Logical Relationship Diagram

The following diagram illustrates the structural relationship between Benzo(b)triphenylene and its hydroxylated derivative, **Benzo(b)triphenylen-10-ol**.



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Caption: Structural derivation of **Benzo(b)triphenylen-10-ol**.

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References

- 1. Benzo[b]triphenylene [webbook.nist.gov]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
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